

A Comparative Guide to Intermolecular Interactions of Sulfonyl Halides via Hirshfeld Surface Analysis

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzenesulfonyl chloride

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This guide provides an objective comparison of the intermolecular interactions in sulfonyl halides, focusing on the differences between sulfonyl chlorides and sulfonyl fluorides. Utilizing Hirshfeld surface analysis, we delve into the quantitative and qualitative aspects of non-covalent interactions that dictate the crystal packing of these important chemical moieties. Understanding these interactions is crucial for rational drug design and the development of new materials, as the stability and reactivity of sulfonyl halides are significantly influenced by their solid-state architecture.^[1]

Overview of Hirshfeld Surface Analysis

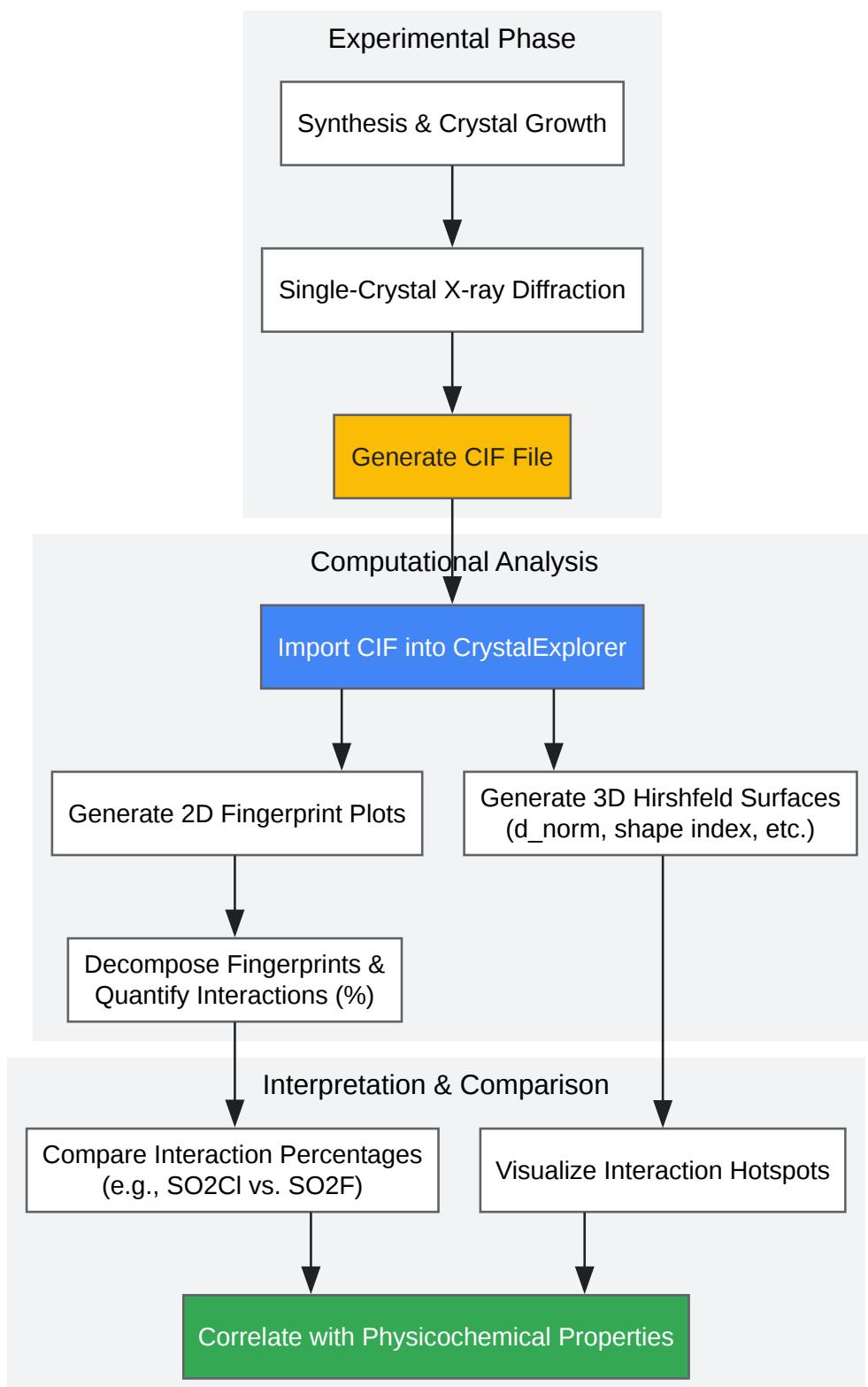
Hirshfeld surface analysis is a powerful computational method for visualizing and quantifying intermolecular interactions within a crystal.^{[2][3][4]} The analysis generates a three-dimensional surface around a molecule, color-coded to highlight different types of close contacts.^[4] This surface is complemented by two-dimensional "fingerprint plots," which summarize the intermolecular contacts and provide a quantitative measure of their relative contributions to the overall crystal packing.^{[2][5]}

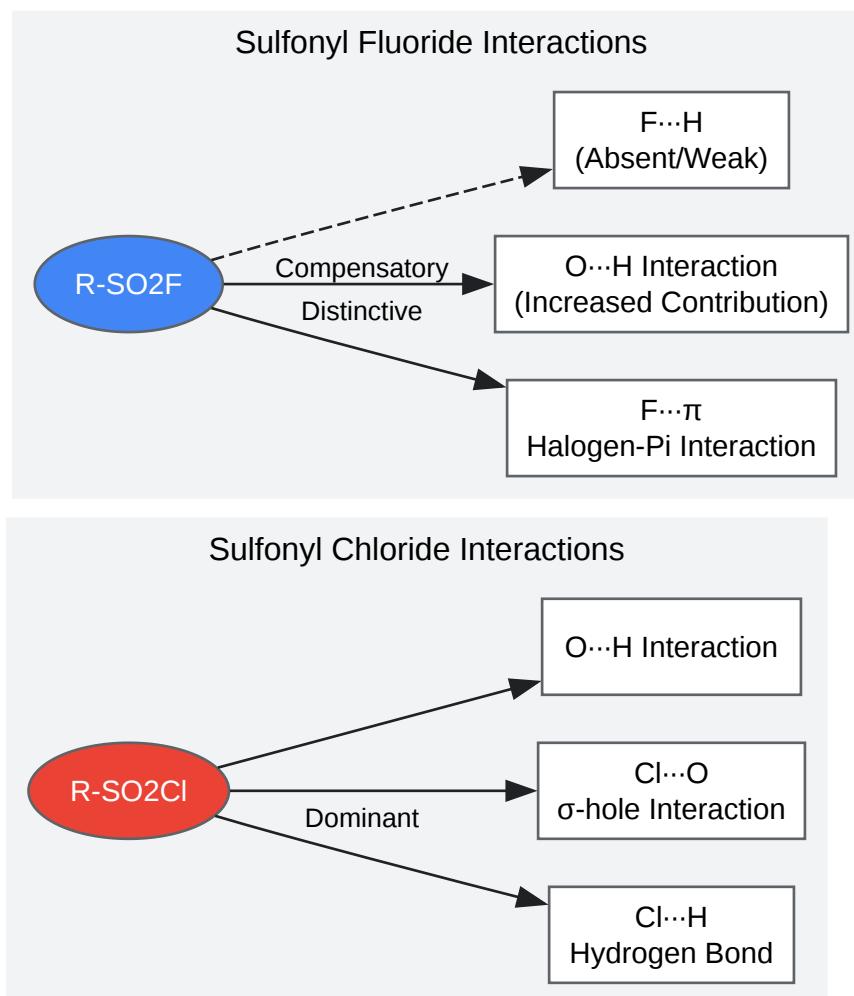
Experimental and Computational Protocol

The foundation of Hirshfeld surface analysis is high-quality single-crystal X-ray diffraction data.

The general workflow is as follows:

- Single-Crystal X-ray Crystallography: A suitable single crystal of the sulfonyl halide is grown and subjected to X-ray diffraction analysis. This experiment yields a Crystallographic Information File (CIF), which contains the precise atomic coordinates and unit cell parameters of the compound in its crystalline state.
- Hirshfeld Surface Generation: The CIF is imported into specialized software, such as CrystalExplorer.^{[6][7]} The software calculates the promolecule electron density and partitions space to define the Hirshfeld surface for a molecule within the crystal.^[8]
- Surface Mapping and Visualization: Various properties are mapped onto the 3D surface to visualize interactions. A key property is the normalized contact distance (dnorm), which highlights regions of significant intermolecular contacts; red spots indicate contacts shorter than the van der Waals radii, white areas represent contacts at the van der Waals limit, and blue regions signify longer contacts.^[9]
- 2D Fingerprint Plot Analysis: The 3D surface information is decomposed into 2D fingerprint plots. These plots quantify the percentage contribution of different types of intermolecular contacts (e.g., H···H, O···H, Halogen···H) to the total Hirshfeld surface area, allowing for a direct quantitative comparison between different crystal structures.^[5]





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